

Using 3-Chloroisoxazole-5-carboxylic acid in peptide coupling reactions

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Compound of Interest

Compound Name: 3-Chloroisoxazole-5-carboxylic acid

CAS No.: 20724-56-5

Cat. No.: B1265908

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Application Note: High-Efficiency Peptide Coupling of **3-Chloroisoxazole-5-carboxylic Acid**

Executive Summary & Scientific Rationale

3-Chloroisoxazole-5-carboxylic acid (CAS: 20724-56-5) is a critical heterocyclic building block in medicinal chemistry, widely utilized as a bioisostere for the

-carboxylate of glutamate in AMPA/Kainate receptor ligands and as a scaffold in kinase inhibitors (e.g., EGFR T790M targeting).

Unlike standard amino acids, the isoxazole ring introduces unique electronic and steric properties. The electron-withdrawing nature of the isoxazole ring, augmented by the 3-chloro substituent, significantly increases the acidity of the carboxylic acid (approx. pKa ~3.5) compared to aliphatic acids.^[1] While this enhances the electrophilicity of the activated carbonyl, it also renders the active ester more susceptible to hydrolysis. Furthermore, the 3-chloro substituent is distinct from its 5-chloro isomer; it does not readily undergo the iron-catalyzed rearrangement to 2H-azirines, allowing for robust stability under standard peptide coupling conditions.

This guide details two validated protocols for coupling this moiety to amines (peptides or small molecules), prioritizing yield, purity, and operational simplicity.

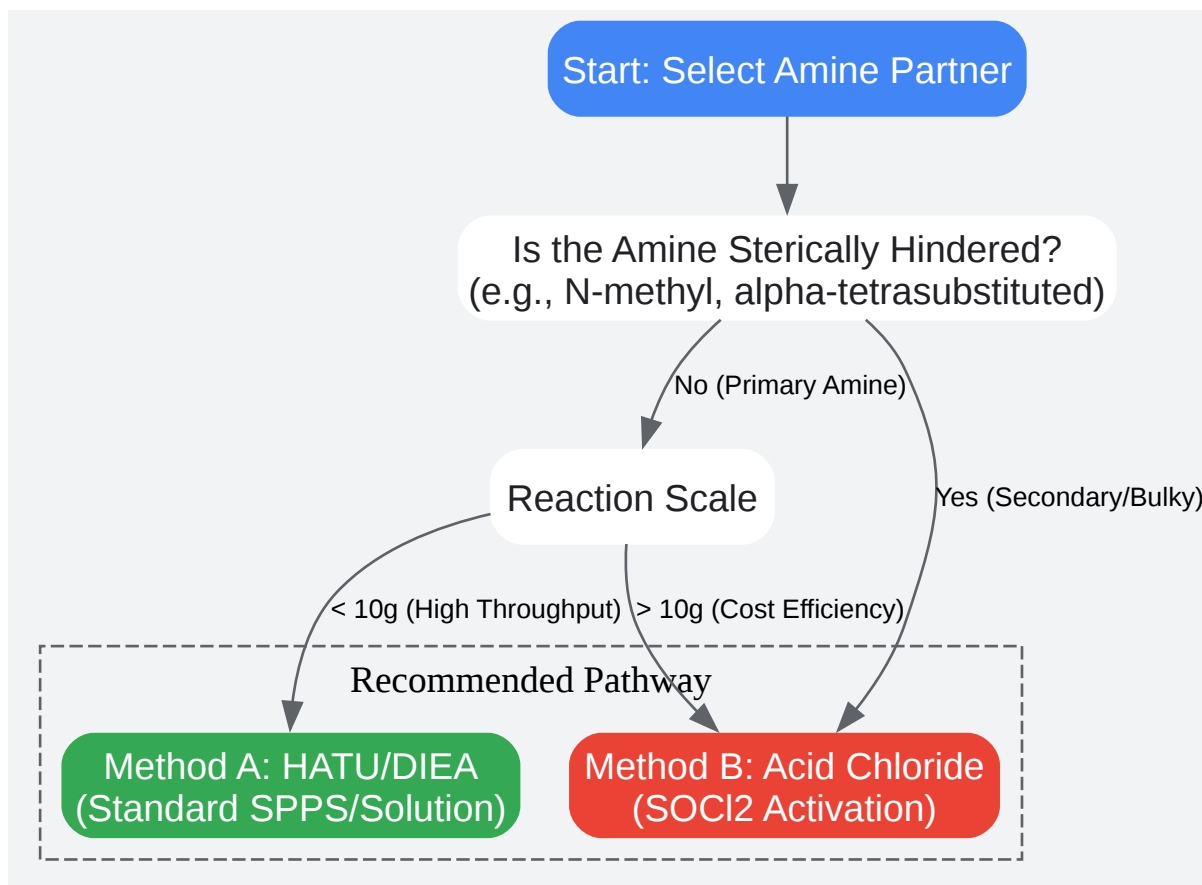
Chemical Profile & Stability

Property	Specification	Clinical Relevance
Structure	3-Cl-Isox-5-COOH	Rigid planar scaffold; mimics carboxylate geometry.
pKa	~3.5 - 3.8	More acidic than Asp/Glu; requires careful base handling.
3-Cl Stability	High	Stable to TFA/Piperidine; resistant to SnAr under mild conditions.
Solubility	DMSO, DMF, MeOH	Moderate in DCM; poor in water/non-polar solvents.

Safety Note: The acid chloride derivative (if generated) is corrosive and lachrymatory. The parent acid is an irritant (H315, H319, H335). Handle in a fume hood.

Decision Matrix: Selecting the Right Protocol

Choose your coupling strategy based on the steric hindrance of the amine partner and the scale of the reaction.



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Figure 1: Decision tree for selecting the optimal coupling strategy based on substrate sterics and scale.

Detailed Protocols

Method A: HATU-Mediated Coupling (Recommended for SPPS)

Best for: Solid-phase peptide synthesis, precious amines, and preventing racemization of the amine partner.

Reagents:

- Coupling Agent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).

- Base: DIPEA (N,N-Diisopropylethylamine).
- Solvent: Anhydrous DMF or NMP.

Step-by-Step Protocol:

- Preparation: Dissolve **3-Chloroisoxazole-5-carboxylic acid** (1.2 equiv relative to amine) in anhydrous DMF (0.1 M concentration).
- Activation: Add HATU (1.1 equiv) and DIPEA (2.5 equiv).
 - Critical Check: The solution should turn slightly yellow. Stir for 30-60 seconds only. Prolonged pre-activation can lead to guanidinium side-product formation due to the high reactivity of the isoxazole active ester.
- Coupling: Immediately add the activated mixture to the amine (resin-bound or solution).
- Incubation: Stir/shake at Room Temperature (RT) for 45–60 minutes.
 - Note: Unlike standard amino acids, 2 hours is rarely needed due to the electron-deficient nature of the isoxazole carbonyl.
- Monitoring: Check completion via LC-MS or Kaiser test (if solid phase).
- Workup (Solution Phase): Dilute with EtOAc, wash with 5% citric acid (removes DIPEA), sat. NaHCO₃, and brine. Dry over Na₂SO₄.[\[2\]](#)

Method B: Acid Chloride Activation (Recommended for Difficult Amines)

Best for: N-methylated peptides, anilines, or large-scale synthesis where HATU is cost-prohibitive.

Reagents:

- Activator: Thionyl Chloride (SOCl₂) or Oxalyl Chloride.
- Catalyst: DMF (1-2 drops).

- Solvent: DCM or Toluene (for activation); THF/DCM (for coupling).

Step-by-Step Protocol:

- Chlorination: Suspend **3-Chloroisoxazole-5-carboxylic acid** (1.0 equiv) in anhydrous DCM (or Toluene).
- Activation: Add Oxalyl Chloride (1.5 equiv) dropwise at 0°C, followed by catalytic DMF (10 µL per mmol).
 - Observation: Gas evolution (CO/CO₂/HCl) indicates reaction progress.
- Reflux/Stir: Allow to warm to RT and stir for 2 hours (or reflux at 50°C for 1 hour if using SOCl₂).
- Evaporation: Concentrate in vacuo to remove excess chlorinating agent. Co-evaporate with toluene twice to remove trace HCl.
 - Intermediate: The resulting 3-chloroisoxazole-5-carbonyl chloride is a stable, off-white solid/oil.
- Coupling: Redissolve the acid chloride in DCM. Add dropwise to a solution of the Amine (1.0 equiv) and Et₃N (2.0 equiv) at 0°C.^[3]
- Completion: Warm to RT and stir for 2 hours.

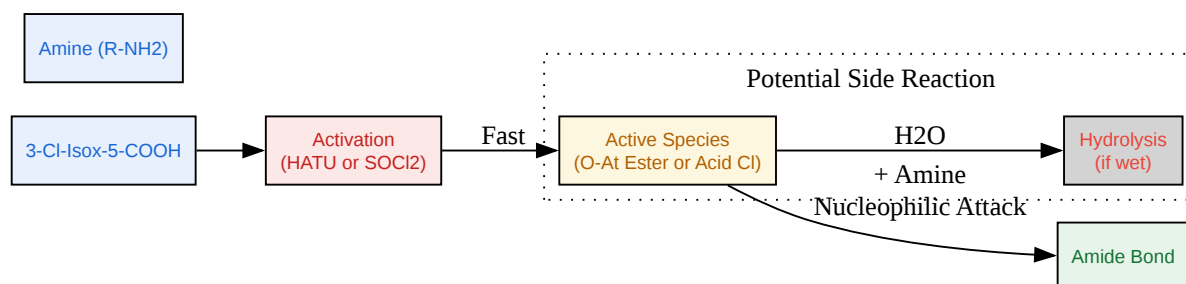
Mechanistic Insight & Troubleshooting

The 3-chloro substituent exerts an inductive electron-withdrawing effect (-I), making the carbonyl carbon highly electrophilic.

Common Failure Modes:

- Hydrolysis: If solvents are not anhydrous, the active ester hydrolyzes back to the acid faster than aliphatic amino acids.
 - Fix: Use commercially available anhydrous solvents (Sure/Seal™) and keep the reaction under Nitrogen/Argon.

- Over-Acylation: In rare cases with primary amines, the high reactivity can lead to bis-acylation (imide formation).
 - Fix: Use exactly 1.0-1.1 equivalents of the acid chloride and control temperature (0°C).



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Figure 2: Reaction pathway showing activation and potential hydrolysis risk.

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